

Essential Safety and Disposal Procedures for SJF620

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Compound of Interest

Compound Name: SJF620

Cat. No.: B1193512

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For researchers and scientists engaged in drug development, the proper handling and disposal of investigational compounds like **SJF620** are paramount for ensuring laboratory safety and environmental protection. **SJF620** is a potent Proteolysis Targeting Chimera (PROTAC) Bruton's Tyrosine Kinase (BTK) degrader developed for research purposes.^{[1][2][3]} Due to its nature as a bioactive research chemical, and in the absence of specific disposal protocols from the manufacturer, **SJF620** and any materials contaminated with it should be treated as hazardous chemical waste. Adherence to institutional and local regulations for hazardous waste management is mandatory.

Key Chemical and Safety Data

Below is a summary of the pertinent data for **SJF620**, which informs its handling and disposal considerations.

Property	Value	Source
CAS Number	2376187-16-3	[1]
Molecular Formula	C41H44N8O7	[1]
Molecular Weight	760.84 g/mol	[1]
Appearance	Solid powder	[4]
Solubility	Soluble in DMSO	[1][4]
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C.[4] Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.[5]	
Shipping	Typically shipped at ambient temperature as a non-hazardous chemical for short durations.[4]	
Primary Use	For research use only. Not for human or veterinary use.[4][5]	

Experimental Protocol for Proper Disposal

The following protocol outlines the step-by-step procedure for the safe disposal of **SJF620** and associated contaminated materials. This protocol is based on standard best practices for the disposal of research-grade chemicals in a laboratory setting.

Materials:

- Appropriate Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Designated hazardous waste container, compatible with organic chemical waste.
- Hazardous waste labels.

- Spill containment and cleanup materials (e.g., absorbent pads, chemical spill kit).

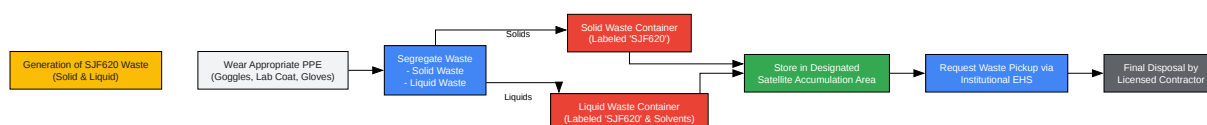
Procedure:

- Personal Protective Equipment (PPE): Before handling **SJF620**, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Waste Segregation:
 - Solid Waste: Collect all solid materials contaminated with **SJF620**, including unused or expired neat compound, contaminated personal protective equipment (e.g., gloves, weighing paper), and any labware (e.g., pipette tips, microfuge tubes) that has come into direct contact with the compound. Place these materials into a designated, leak-proof solid hazardous waste container.
 - Liquid Waste: Collect all liquid waste containing **SJF620**, such as stock solutions, experimental solutions, and solvent rinses of contaminated glassware. This waste should be collected in a separate, clearly labeled liquid hazardous waste container compatible with the solvents used (e.g., DMSO). Do not mix incompatible waste streams.
- Container Management:
 - Ensure all hazardous waste containers are in good condition and have securely fitting lids.
 - Label each container clearly with "Hazardous Waste" and the full chemical name "**SJF620**". Also, list any solvents present in the container and their approximate concentrations.
 - Keep waste containers closed except when adding waste.
- Storage of Waste:
 - Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
 - This area should be well-ventilated and away from general laboratory traffic.

- Ensure that the storage of **SJF620** waste complies with all institutional and local regulations regarding chemical compatibility and storage limits.
- Disposal Arrangement:
 - Once a waste container is full or is no longer being added to, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Follow all institutional procedures for waste pickup requests. Do not dispose of **SJF620** or its containers in the regular trash or down the drain.
- Spill and Decontamination Procedures:
 - In the event of a spill, immediately alert personnel in the area and restrict access.
 - Wearing appropriate PPE, contain and clean up the spill using absorbent materials.
 - Collect all cleanup materials in a designated hazardous waste container and label it accordingly.
 - Decontaminate the affected surfaces with an appropriate solvent or cleaning agent, and collect the decontamination materials as hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **SJF620**, from the point of generation to its final removal from the laboratory.



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Caption: Logical workflow for the proper disposal of **SJF620**.

By adhering to these procedures, researchers can ensure the safe handling and environmentally responsible disposal of **SJF620**, thereby fostering a secure and compliant laboratory environment.

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